

# Unveiling the Physicochemical Landscape of Dimethyl 2,5-dibromohexanedioate: A Technical Guide

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## Compound of Interest

**Compound Name:** *Dimethyl 2,5-dibromohexanedioate*

**Cat. No.:** *B1295253*

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, a comprehensive understanding of the physical and chemical properties of key intermediates is paramount. This technical guide provides an in-depth overview of **Dimethyl 2,5-dibromohexanedioate**, a crucial building block in the synthesis of various organic molecules. This document outlines its core physical properties, details experimental protocols for its synthesis, and presents a visual representation of the synthetic workflow.

## Core Physical Properties

**Dimethyl 2,5-dibromohexanedioate**, also known by its synonym Dimethyl 2,5-dibromoadipate, is a white to off-white solid at room temperature.<sup>[1][2]</sup> Its key physical characteristics are summarized in the table below, providing a ready reference for laboratory and developmental applications.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> Br <sub>2</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molar Mass	331.99 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	75-76 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	182 °C at 10 Torr	<a href="#">[2]</a> <a href="#">[3]</a>
Density	Approximately 1.7 g/cm <sup>3</sup>	<a href="#">[4]</a>
Appearance	White to off-white solid/powder or crystals	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	868-72-4	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols: Synthesis of Dimethyl 2,5-dibromohexanedioate

A common method for the synthesis of **Dimethyl 2,5-dibromohexanedioate** involves the reaction of adipic acid with thionyl chloride followed by bromination. The following protocol is a detailed representation of this synthetic procedure.

### Materials:

- Adipic acid
- Thionyl chloride
- Bromine
- Methanol
- Three-necked, round-bottomed flask
- Reflux condenser
- Constant-pressure dropping funnel

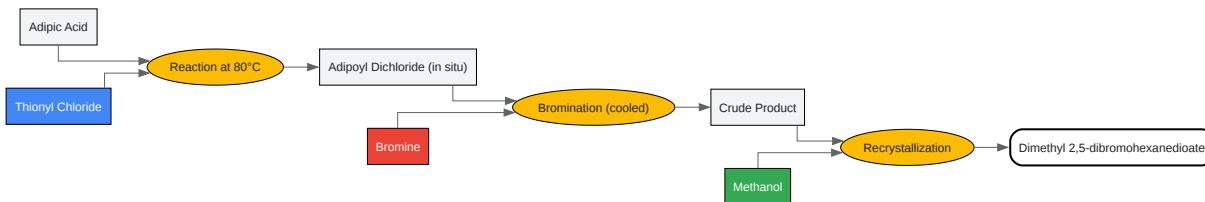
- Ice bath
- Filtration apparatus

**Procedure:**

- In a three-necked, round-bottomed flask equipped with a reflux condenser and a constant-pressure dropping funnel, slowly add thionyl chloride to adipic acid.
- Heat the reaction mixture to 80 °C and maintain for approximately 2 hours, or until the evolution of gas ceases.
- If solid adipic acid remains, continue the dropwise addition of thionyl chloride and maintain the temperature until the reaction is complete.
- Cool the reaction mixture in an ice bath.
- Slowly add bromine dropwise to the cooled mixture. The formation of a white precipitate should be observed.
- Collect the white precipitate by filtration.
- Purify the crude product by recrystallization from methanol to yield the final white, powdery product.

## Synthetic Workflow Diagram

The following diagram illustrates the logical flow of the synthesis of **Dimethyl 2,5-dibromohexanedioate** from adipic acid.

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Caption: Synthesis workflow for **Dimethyl 2,5-dibromohexanedioate**.

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## References

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